

In-depth Technical Guide: 3-Bromo-5-nitrobenzamide

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Compound of Interest

Compound Name: 3-Bromo-5-nitrobenzamide

CAS No.: 54321-80-1

Cat. No.: B1274910

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-nitrobenzamide**, a chemical compound of interest in medicinal chemistry and synthetic organic chemistry. This document details its physicochemical properties, experimental protocols for its synthesis and analysis, and explores the biological significance of the broader class of nitrobenzamides.

Physicochemical Properties of 3-Bromo-5-nitrobenzamide

3-Bromo-5-nitrobenzamide is a substituted aromatic amide. A summary of its key quantitative data is presented in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₅ BrN ₂ O ₃	PubChem[1]
Molecular Weight	246.03 g/mol	PubChem
IUPAC Name	3-bromo-5-nitrobenzamide	PubChem[1]
CAS Number	42972-23-6	PubChem

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **3-Bromo-5-nitrobenzamide** are not readily available in the public domain, a general methodology can be inferred from the synthesis of structurally similar compounds, such as 3-Bromo-N-methyl-5-nitrobenzamide and from its precursor, 3-bromo-5-nitrobenzoic acid.

Synthesis of 3-Bromo-5-nitrobenzamide

A plausible synthetic route to **3-Bromo-5-nitrobenzamide** involves the amidation of 3-bromo-5-nitrobenzoyl chloride. The precursor, 3-bromo-5-nitrobenzoic acid, can be synthesized via bromination of 5-nitrobenzoic acid or through a Sandmeyer reaction involving 3-amino-5-nitrobenzoic acid[2].

Step 1: Synthesis of 3-bromo-5-nitrobenzoyl chloride

- Reactants: 3-bromo-5-nitrobenzoic acid and a chlorinating agent (e.g., thionyl chloride (SOCl₂) or oxalyl chloride).
- Procedure: 3-bromo-5-nitrobenzoic acid is refluxed with an excess of the chlorinating agent, often in an inert solvent. The reaction mixture is then concentrated under reduced pressure to remove the excess chlorinating agent and solvent, yielding the crude 3-bromo-5-nitrobenzoyl chloride.

Step 2: Amidation of 3-bromo-5-nitrobenzoyl chloride

- Reactants: 3-bromo-5-nitrobenzoyl chloride and an ammonia source (e.g., aqueous ammonia or ammonia gas).

- Procedure: The crude 3-bromo-5-nitrobenzoyl chloride is dissolved in an appropriate aprotic solvent and cooled in an ice bath. The ammonia source is then added dropwise with vigorous stirring. The reaction progress is monitored by thin-layer chromatography (TLC). Upon completion, the product is typically isolated by precipitation upon addition of water, followed by filtration, washing, and drying. Recrystallization from a suitable solvent system can be performed for further purification.

Analytical Characterization

The synthesized **3-Bromo-5-nitrobenzamide** would be characterized using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy would be used to confirm the chemical structure. For a related compound, 3-bromo-5-nitrobenzaldehyde, the ^1H NMR (300 MHz, DMSO- d_6) shows characteristic peaks at δ 10.09 (s, 1H), 8.79-8.55 (m, 2H), and 8.51 (s, 1H)[3][4]. Similar characteristic peaks would be expected for the benzamide derivative.
- Mass Spectrometry (MS): Mass spectrometry is a critical technique for confirming the molecular weight of the compound and analyzing its fragmentation pattern[5]. High-resolution mass spectrometry (HRMS) would provide the exact mass, further confirming the elemental composition.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the characteristic functional groups, such as the amide C=O stretch, N-H stretches, and the aromatic C-H and C=C bonds.
- Melting Point Analysis: The melting point of the purified compound would be determined and compared to literature values, if available, as an indicator of purity.

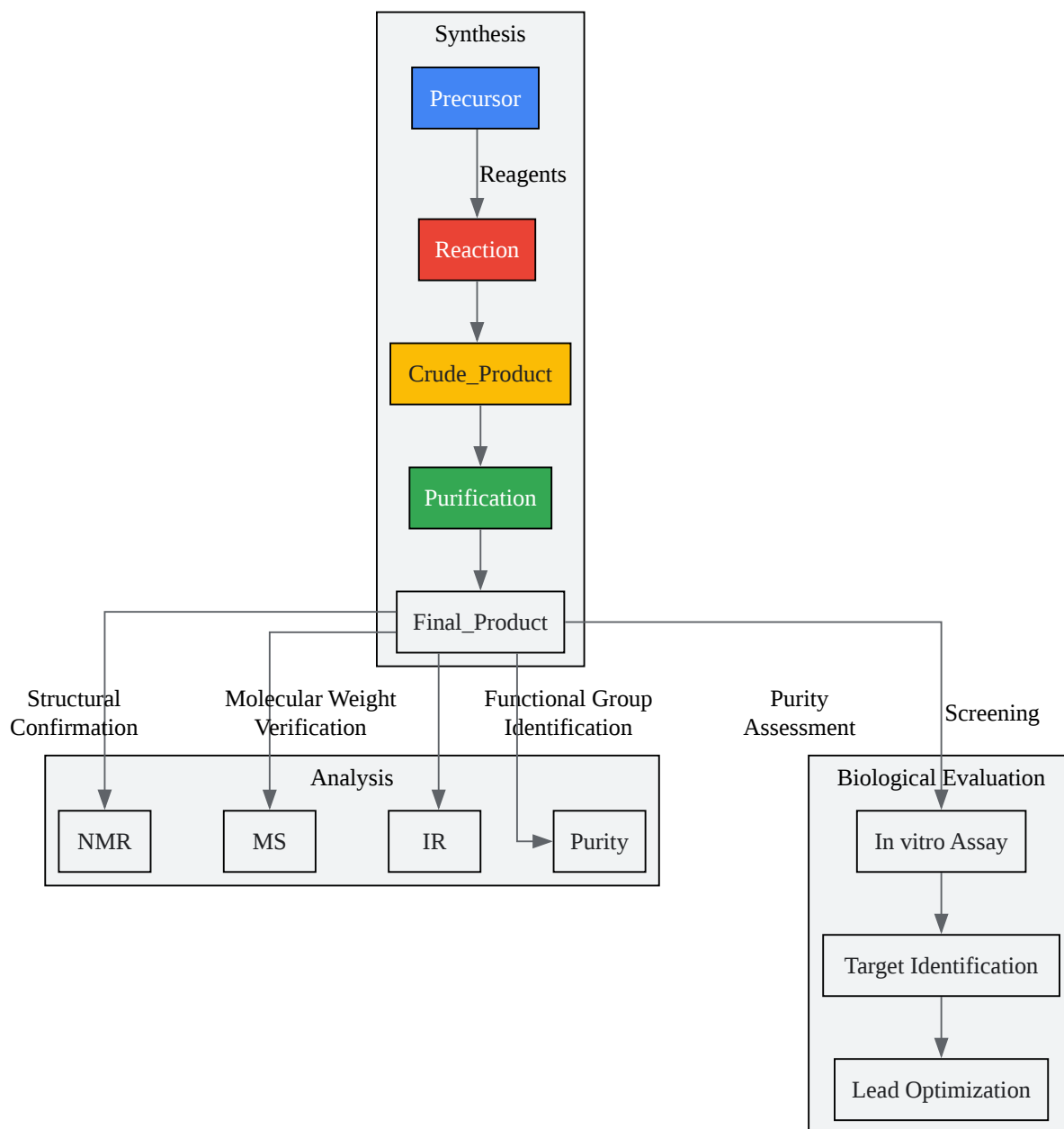
Biological Activity and Signaling Pathways of Nitrobenzamides

While specific biological activities for **3-Bromo-5-nitrobenzamide** are not extensively documented, the broader class of nitrobenzamide derivatives has shown significant potential in drug discovery, particularly as antimicrobial and antitubercular agents[6][7].

The nitro group is a key pharmacophore in many bioactive molecules. The antimicrobial activity of nitro-containing compounds is often attributed to their reduction within the target organism, leading to the formation of toxic intermediates such as nitroso and superoxide species. These reactive species can then covalently bind to and damage critical biomolecules like DNA, leading to cell death[8].

Several nitroaromatic compounds have been identified as inhibitors of the decaprenyl phosphoryl- β -D-ribose 2'-epimerase (DprE1) enzyme in *Mycobacterium tuberculosis*[6]. This enzyme is essential for the synthesis of the mycobacterial cell wall.

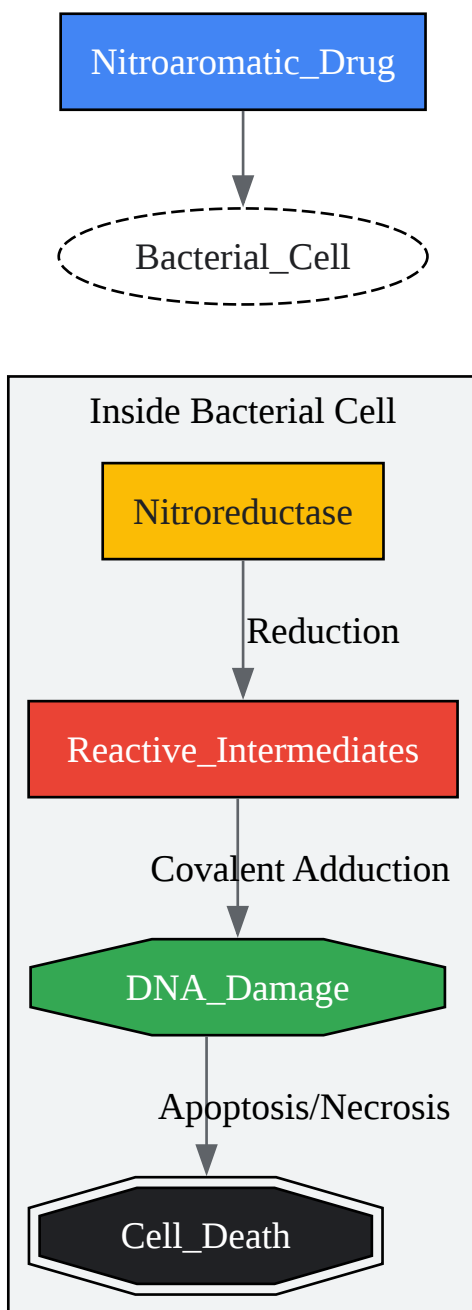
Below is a generalized workflow for the synthesis and characterization of a novel nitrobenzamide derivative.



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General workflow for synthesis, analysis, and evaluation.

The following diagram illustrates a simplified, hypothetical signaling pathway for the action of a nitroaromatic antimicrobial agent.



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Hypothetical pathway for nitroaromatic drug action.

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